

Application Notes and Protocols: Preparation of MELK-8a Hydrochloride Stock Solution

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Compound of Interest

Compound Name: MELK-8a hydrochloride

Cat. No.: B608966

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These application notes provide a detailed protocol for the preparation, storage, and handling of stock solutions of **MELK-8a hydrochloride**, a potent inhibitor of maternal embryonic leucine zipper kinase (MELK). The information is intended for researchers, scientists, and professionals in drug development.

Properties of MELK-8a Hydrochloride

MELK-8a hydrochloride is a small molecule inhibitor with a molecular weight of 469.02 g/mol .
[1][2][3][4] It is a solid, light yellow to yellow substance.[1] The chemical formula for **MELK-8a hydrochloride** is $C_{25}H_{33}ClN_6O$. [1][2]

Property	Value	References
Molecular Weight	469.02 g/mol	[1][2][3][4]
Formula	$C_{25}H_{33}ClN_6O$	[1][2]
Appearance	Solid, Light yellow to yellow	[1]
Purity	≥95% - 99.87%	[2][4]
CAS Number	2096992-20-8	[1]

Mechanism of Action of MELK-8a

Maternal embryonic leucine zipper kinase (MELK) is a serine/threonine kinase that plays a crucial role in cell cycle progression, particularly in mitosis. Overexpression of MELK has been observed in various cancers, making it an attractive target for cancer therapy. MELK-8a is a highly potent and selective inhibitor of MELK with an IC_{50} of 2 nM.[1][3][5] By inhibiting MELK, MELK-8a can disrupt mitotic processes in cancer cells, leading to cell growth inhibition.[1][4]



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Caption: Signaling pathway of **MELK-8a hydrochloride**.

Experimental Protocol: Preparation of Stock Solution

This protocol details the steps for preparing a stock solution of **MELK-8a hydrochloride**. It is crucial to use high-purity solvents and adhere to sterile techniques to maintain the integrity of the compound.

Materials:

- **MELK-8a hydrochloride** powder
- Dimethyl sulfoxide (DMSO), sterile
- Deionized water, sterile
- Sterile, conical-bottom polypropylene tubes (e.g., 1.5 mL or 2 mL)
- Pipette and sterile filter tips

Equipment:

- Analytical balance

- Vortex mixer
- Optional: Sonicator or water bath at 37°C

Procedure:

- Acclimatization: Allow the vial of **MELK-8a hydrochloride** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- Weighing: Carefully weigh the desired amount of **MELK-8a hydrochloride** powder using an analytical balance in a chemical fume hood.
- Solvent Addition: Add the appropriate volume of the chosen solvent (e.g., DMSO) to the powder to achieve the desired stock concentration. For example, to prepare a 10 mM stock solution, add the calculated volume of solvent to the weighed powder.
- Dissolution: Vortex the solution for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, brief sonication or warming in a 37°C water bath can be applied to aid solubility.[\[5\]](#)[\[6\]](#)
- Aliquoting: Once the stock solution is clear and homogenous, aliquot it into smaller, single-use volumes in sterile polypropylene tubes. This will prevent repeated freeze-thaw cycles which can degrade the compound.
- Storage: Store the aliquots at the recommended temperature. For long-term storage, -80°C is recommended.

Safety Precautions:

- Handle **MELK-8a hydrochloride** in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Avoid inhalation of the powder and contact with skin and eyes.[\[7\]](#)

Recommended Solvents and Storage Conditions

The choice of solvent is critical for the stability and solubility of **MELK-8a hydrochloride**.

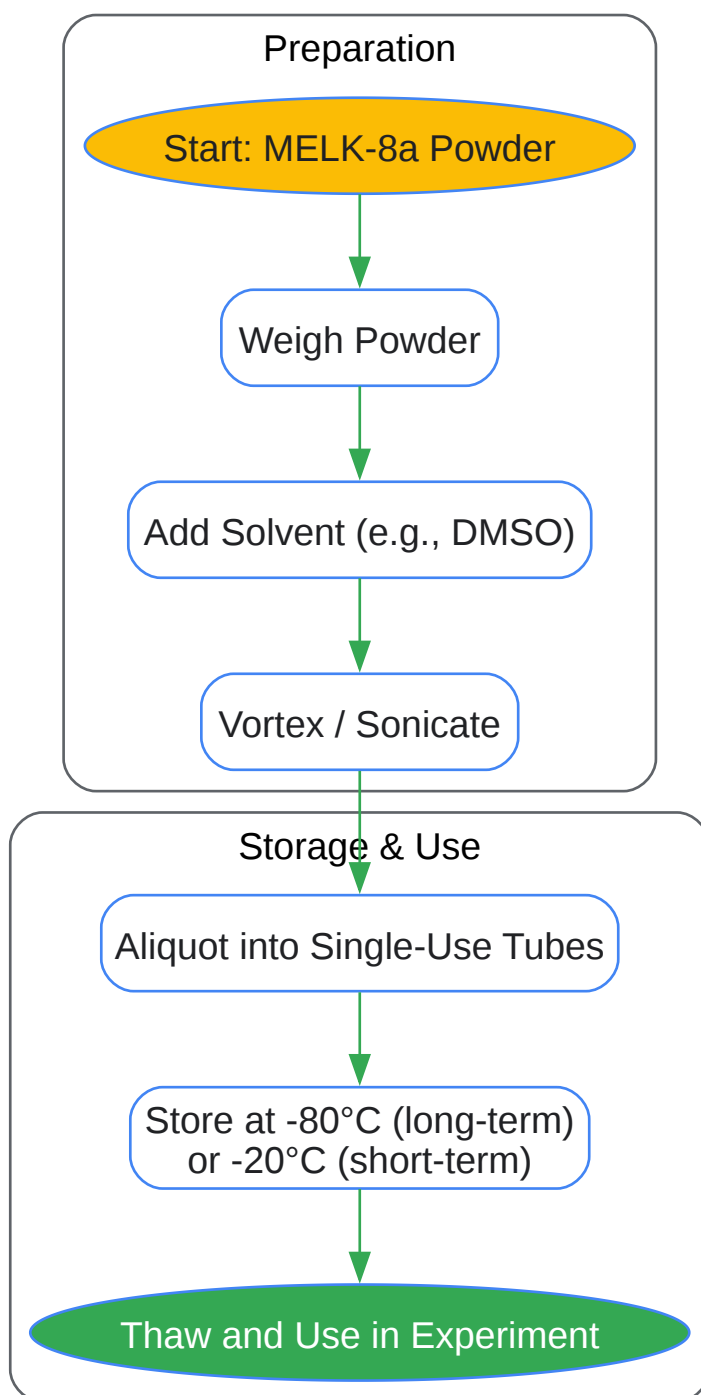
Solvent	Solubility	Recommended Storage	Storage Duration
DMSO	8.6 mg/mL (18.34 mM)	-20°C or -80°C	1 month at -20°C, 6 months at -80°C[1][5][6]
Water	≥ 100 mg/mL (213.21 mM)	Prepare fresh	Not recommended for more than one day[8]
PBS (pH 7.2)	1 mg/mL	Prepare fresh	Not recommended for more than one day[4][8]

Note: While some sources indicate insolubility in DMSO[4], others provide a specific solubility. [5] It is advisable to test a small amount first. Aqueous solutions are generally unstable and should be prepared fresh for each experiment.[3][8]

Example Calculation for a 10 mM Stock Solution

To prepare a 1 mL of 10 mM stock solution of **MELK-8a hydrochloride** (MW = 469.02 g/mol):

- Calculate the required mass: $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 469.02 \text{ g/mol} \times 1000 \text{ mg/g} = 4.69 \text{ mg}$
- Procedure:
 - Weigh 4.69 mg of **MELK-8a hydrochloride** powder.
 - Add 1 mL of DMSO.
 - Follow the dissolution, aliquoting, and storage steps as described in the protocol.



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Caption: Workflow for preparing **MELK-8a hydrochloride** stock solution.

In Vivo Formulation

For animal studies, specific formulations are required to ensure bioavailability and minimize toxicity.

- Intravenous and Oral Administration (Mice): A solution containing 5% ethanol, 100% propylene glycol (PG), 5% Cremophor EL, and 80% PBS has been used.[1][5]
- Subcutaneous Administration (Mice): A formulation of 10% PG and 25% (20%, v/v) Solutol has been described.[1][5]

It is important to note that these formulations are for reference only and may need to be optimized for specific experimental conditions.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. MELK-8a hydrochloride | CymitQuimica [cymitquimica.com]
- 3. selleckchem.com [selleckchem.com]
- 4. caymanchem.com [caymanchem.com]
- 5. glpbio.com [glpbio.com]
- 6. glpbio.com [glpbio.com]
- 7. MELK-8a|1922153-17-0|MSDS [dcchemicals.com]
- 8. cdn.caymanchem.com [cdn.caymanchem.com]
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